

Application Note: Quantitative Analysis of α -Ionol by Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: *alpha-Ionol*

Cat. No.: B3422396

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Abstract

This application note presents a detailed and robust Gas Chromatography-Mass Spectrometry (GC-MS) method for the quantitative analysis of α -ionol, a fragrant terpenoid found in various essential oils and a key component in flavor and fragrance formulations. The protocol outlines procedures for sample preparation, instrument parameters, and data analysis, providing researchers, scientists, and drug development professionals with a reliable methodology for accurate quantification. The method utilizes an internal standard for enhanced precision and Selected Ion Monitoring (SIM) for superior sensitivity and selectivity.

Introduction

Alpha-ionol ((E)-4-(2,6,6-trimethylcyclohex-2-en-1-yl)but-3-en-2-ol) is a C13-norisoprenoid, a class of compounds derived from the degradation of carotenoids. Its pleasant floral, woody, and sweet aroma makes it a valuable ingredient in the fragrance and flavor industries. Furthermore, α -ionol and related compounds are of interest in pharmaceutical research due to their potential biological activities. Accurate and precise quantification of α -ionol is essential for quality control in commercial products, for understanding its biosynthesis in plants, and for pharmacokinetic studies in drug development.

This document provides a comprehensive guide to the quantification of α -ionol using GC-MS, a powerful analytical technique that combines the separation capabilities of gas chromatography

with the sensitive and selective detection of mass spectrometry.

Experimental Protocols

Sample Preparation (Liquid-Liquid Extraction)

This protocol is suitable for the extraction of α -ionol from aqueous matrices or diluted essential oils.

Materials:

- Sample containing α -ionol
- Hexane (GC grade)
- Anhydrous sodium sulfate
- Vortex mixer
- Centrifuge
- Glass centrifuge tubes (15 mL)
- Pasteur pipettes
- GC vials with inserts

Procedure:

- Pipette 1 mL of the sample into a 15 mL glass centrifuge tube.
- Add 10 μ L of the internal standard (IS) stock solution (Cedrol, 100 μ g/mL in hexane) to the sample.
- Add 2 mL of hexane to the tube.
- Vortex the mixture vigorously for 2 minutes to ensure thorough extraction.

- Centrifuge the mixture at 3000 rpm for 10 minutes to separate the organic and aqueous layers.
- Carefully transfer the upper organic layer (hexane) to a clean tube using a Pasteur pipette.
- Add a small amount of anhydrous sodium sulfate to the extracted hexane to remove any residual water.
- Transfer the dried hexane extract to a GC vial for analysis.

GC-MS Instrumentation and Parameters

Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer (e.g., Agilent 7890B GC with 5977A MSD, or equivalent).

GC Parameters:

- Column: DB-5ms (30 m x 0.25 mm i.d., 0.25 μ m film thickness) or equivalent non-polar capillary column.
- Injector Temperature: 250 °C
- Injection Mode: Splitless
- Injection Volume: 1 μ L
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 280 °C.
 - Hold: 5 minutes at 280 °C.

MS Parameters:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Ion Source Temperature: 230 °C
- Quadrupole Temperature: 150 °C
- Acquisition Mode: Selected Ion Monitoring (SIM)
- Solvent Delay: 3 minutes

SIM Ions:

- α -Ionol:
 - Quantifier Ion: m/z 95[1]
 - Qualifier Ions: m/z 43, 138[1]
- Cedrol (Internal Standard):
 - Quantifier Ion: m/z 150
 - Qualifier Ions: m/z 95, 105

Calibration and Quantification

Preparation of Standard Solutions:

- Prepare a stock solution of α -ionol (1 mg/mL) in hexane.
- Prepare a stock solution of the internal standard, Cedrol (1 mg/mL), in hexane.
- From the α -ionol stock solution, prepare a series of calibration standards with concentrations ranging from 0.1 μ g/mL to 50 μ g/mL in hexane.
- Spike each calibration standard with the internal standard to a final concentration of 10 μ g/mL.

Calibration Curve:

- Inject each calibration standard into the GC-MS system.
- For each concentration, determine the peak areas of the quantifier ions for α -ionol (m/z 95) and the internal standard (m/z 150).
- Calculate the response ratio (Area of α -ionol / Area of Internal Standard).
- Plot the response ratio against the concentration of α -ionol to generate a calibration curve.
- Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the coefficient of determination (R^2).

Quantification of α -Ionol in Samples:

- Inject the prepared sample extract into the GC-MS system.
- Determine the peak areas for the quantifier ions of α -ionol and the internal standard.
- Calculate the response ratio for the sample.
- Use the calibration curve equation to calculate the concentration of α -ionol in the sample.

Data Presentation

The following tables summarize the expected quantitative data for a typical validation of this method.

Table 1: GC-MS Retention Times and SIM Ions

Compound	Retention Time (min)	Quantifier Ion (m/z)	Qualifier Ions (m/z)
α -Ionol	~12.5	95	43, 138
Cedrol (IS)	~14.2	150	95, 105

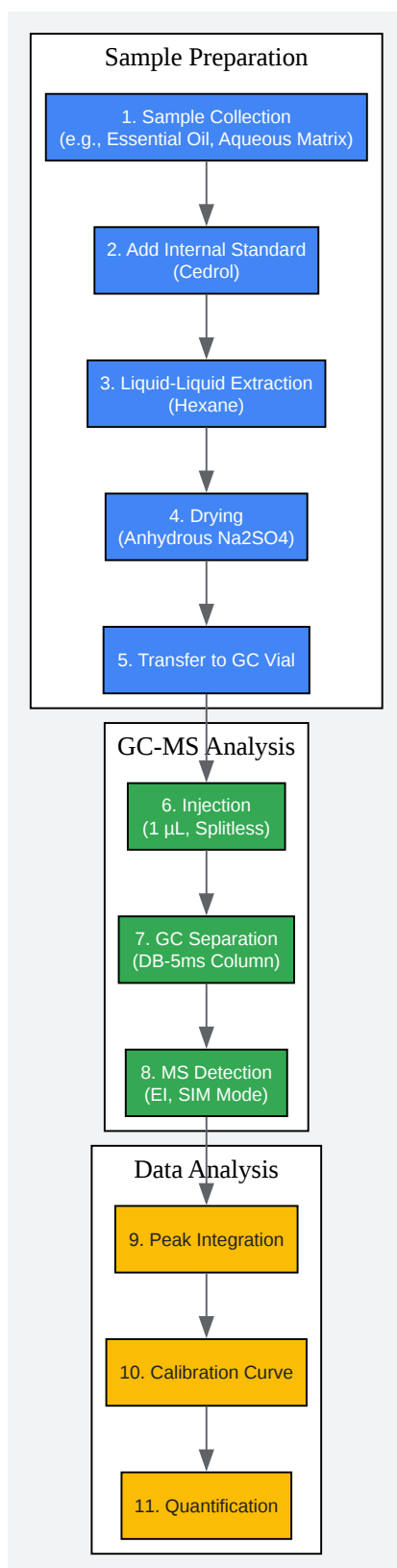
Table 2: Calibration Curve Data for α -Ionol

Concentration (µg/mL)	Response Ratio (Area α-Ionol / Area IS)
0.1	Example Value
0.5	Example Value
1.0	Example Value
5.0	Example Value
10.0	Example Value
25.0	Example Value
50.0	Example Value
Linearity (R ²)	> 0.995

Table 3: Method Validation Parameters

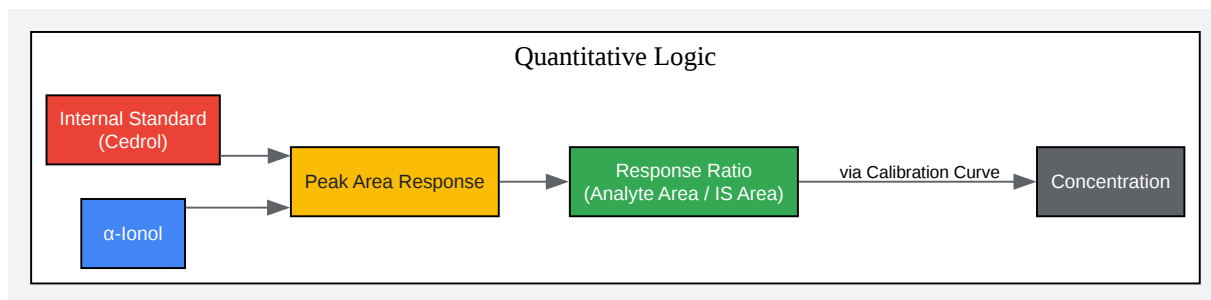
Parameter	Result
Limit of Detection (LOD)	Example: 0.05 µg/mL
Limit of Quantification (LOQ)	Example: 0.1 µg/mL
Precision (%RSD, n=6)	< 5%
Accuracy (% Recovery)	95 - 105%

Visualizations



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Caption: Experimental workflow for α -ionol quantification.



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References

- 1. alpha-IONOL | C₁₃H₂₂O | CID 5363817 - PubChem [pubchem.ncbi.nlm.nih.gov]
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